

In-Depth Technical Guide: Safety and Handling of 4-Acetamido-3-bromobenzotrifluoride

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Compound of Interest

Compound Name:	4-Acetamido-3-bromobenzotrifluoride
Cat. No.:	B064549

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled from publicly available data and safety information on closely related chemical compounds. A comprehensive, official Safety Data Sheet (SDS) for **4-Acetamido-3-bromobenzotrifluoride** (CAS No. 175135-49-6) was not available at the time of writing. The information provided herein should be used as a guide and supplemented with a thorough risk assessment before handling this chemical. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Chemical and Physical Properties

4-Acetamido-3-bromobenzotrifluoride is a halogenated and trifluoromethylated aromatic amide. Its structural features suggest its utility as a building block in medicinal chemistry and materials science. The following table summarizes its key physical and chemical properties.

Property	Value	Source
Chemical Name	N-(2-bromo-4-(trifluoromethyl)phenyl)acetamide	N/A
Synonyms	2'-Bromo-4'-(trifluoromethyl)acetanilide	N/A
CAS Number	175135-49-6	[1]
Molecular Formula	C ₉ H ₇ BrF ₃ NO	[1]
Molecular Weight	282.06 g/mol	[1]
Appearance	Solid	
Purity	≥95-98% (typical)	[1]
Storage Temperature	2-8°C, under inert atmosphere	

Hazard Identification and Classification

While a specific GHS classification for **4-Acetamido-3-bromobenzotrifluoride** is not publicly available, data for the closely related isomer, N-(4-Bromo-3-(trifluoromethyl)phenyl)acetamide, provides a strong indication of its potential hazards.[\[1\]](#)

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Based on this information, **4-Acetamido-3-bromobenzotrifluoride** should be handled as an irritant to the skin, eyes, and respiratory system.

Safe Handling and Storage Engineering Controls

- Work with this compound should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Ensure that safety showers and eyewash stations are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Skin Protection: Wear a flame-retardant laboratory coat and chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: If working outside of a fume hood or if dusts/aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

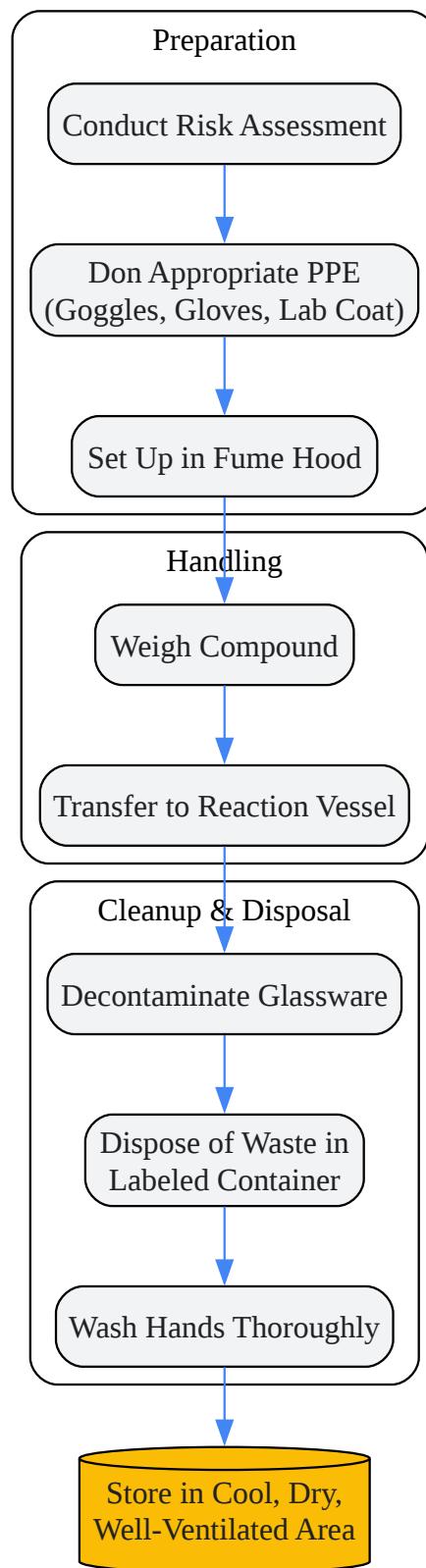
Handling Procedures

- Avoid direct contact with the skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.
- Use spark-proof tools and equipment to prevent ignition sources.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage is at 2-8°C under an inert atmosphere.

- Keep away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents.



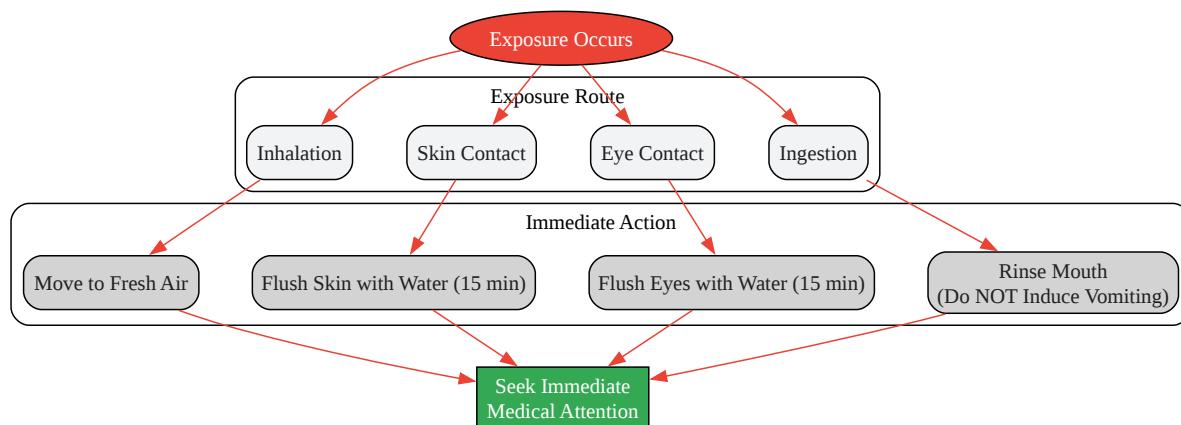
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Safe Handling Workflow Diagram

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek immediate medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.

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First-Aid Response Diagram

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam. A water spray can be used to cool fire-exposed containers.
- Specific Hazards: Combustion may produce toxic and corrosive gases, including carbon oxides, nitrogen oxides, hydrogen bromide, and hydrogen fluoride.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate PPE as described in Section 3.2.
- Containment and Cleanup: For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed, labeled container for disposal. For a large spill, cordon off the area and contact your institution's EHS department.
- Environmental Precautions: Prevent the material from entering drains or waterways.

Experimental Protocols for Safety Assessment (General Methodologies)

The following are generalized protocols for determining key safety parameters for a chemical compound like **4-Acetamido-3-bromobenzotrifluoride**.

Melting Point Determination (Capillary Method)

- Sample Preparation: A small amount of the dry, crystalline compound is packed into a capillary tube.
- Apparatus: The capillary tube is placed in a melting point apparatus.
- Heating: The sample is heated at a controlled rate.

- Observation: The temperature at which the substance starts to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Acute Oral Toxicity (LD₅₀) Determination (Up-and-Down Procedure - OECD 425)

- Animal Model: Typically, a single sex of a rodent species (e.g., female rats) is used.
- Dosing: A single animal is dosed at a starting level estimated from in vitro data or structure-activity relationships.
- Observation: The animal is observed for signs of toxicity and mortality over a set period (e.g., 48 hours).
- Sequential Dosing: If the animal survives, the next animal is dosed at a higher level. If it does not, the next is dosed at a lower level.
- Data Analysis: This sequential process continues until stopping criteria are met. The LD₅₀ (the dose lethal to 50% of the population) is then calculated using a maximum likelihood method.

Skin Irritation/Corrosion Test (In Vitro - Reconstructed Human Epidermis Test - OECD 439)

- Test System: A reconstructed human epidermis model, which mimics the biochemical and physiological properties of the upper layers of human skin, is used.
- Application: The test chemical is applied topically to the surface of the skin tissue.
- Incubation: The tissue is incubated for a specific period.
- Viability Assessment: After exposure, the tissue's viability is determined using a colorimetric assay (e.g., MTT assay).
- Classification: The reduction in cell viability compared to negative controls is used to classify the chemical as an irritant or non-irritant.

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References

- 1. N-(4-Bromo-3-(trifluoromethyl)phenyl)acetamide | C9H7BrF3NO | CID 697838 - PubChem [pubchem.ncbi.nlm.nih.gov]
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